

Introduction: Navigating the Duality of a Versatile Building Block

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Compound of Interest

Compound Name: 2-(4-formylphenyl)acetic Acid

Cat. No.: B1312657

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2-(4-formylphenyl)acetic acid is a bifunctional aromatic compound that has garnered significant interest across multiple scientific disciplines. Its structure, featuring both a reactive aldehyde and a carboxylic acid on a phenylacetic acid scaffold, makes it a highly valuable intermediate in organic synthesis, medicinal chemistry, and materials science.^{[1][2]} The aldehyde group serves as a versatile handle for reactions like reductive amination and Wittig olefination, while the carboxylic acid moiety can be readily converted into esters, amides, and other derivatives.^[1] This dual functionality allows for the strategic construction of complex molecular architectures, including heterocyclic compounds that form the core of many biologically active agents.^{[1][2]}

However, the very reactivity that makes this compound a powerful synthetic tool also necessitates a thorough understanding of its potential hazards. As Senior Application Scientists, it is our responsibility to not only leverage the utility of such reagents but to do so with an unwavering commitment to safety. This guide provides a comprehensive framework for the safe handling, storage, and disposal of **2-(4-formylphenyl)acetic acid**, grounded in established safety protocols and an understanding of its chemical nature. The following sections are designed to equip researchers, scientists, and drug development professionals with the knowledge to mitigate risks and ensure a secure laboratory environment.

Section 1: Physicochemical and Reactivity Profile

A foundational understanding of a compound's physical and chemical properties is paramount to its safe handling. These characteristics dictate storage conditions, appropriate solvents, and

potential incompatibilities.

Chemical Identity

Property	Value	Source(s)
CAS Number	34841-47-9	[1][3][4][5][6]
Molecular Formula	C ₉ H ₈ O ₃	[2][3]
Molecular Weight	164.16 g/mol	[1][2][3]
IUPAC Name	2-(4-formylphenyl)acetic acid	[7]
Synonyms	(4-formylphenyl)acetic acid, p-formylphenylacetic acid, 4-Formylbenzeneacetic acid, 4-(Carboxymethyl)benzaldehyde	[5][7]

Physical Properties

Property	Value	Source(s)
Appearance	Off-white solid	[2][4]
Boiling Point	349.2 °C	
Flash Point	131 °C	
Density	~1.28 g/cm ³ (predicted)	[2]
pKa	4.06 ± 0.10 (predicted)	[2]
Solubility	Soluble in organic solvents like ethanol and acetonitrile.	[2]

Reactivity and Stability

The chemical nature of **2-(4-formylphenyl)acetic acid** is defined by its two functional groups. The aromatic aldehyde group is susceptible to oxidation, which can convert it to a carboxylic acid, and can participate in various condensation and nucleophilic addition reactions.[1][8] Aldehydes, in general, can be highly reactive and may require careful storage to prevent degradation.[8][9]

The carboxylic acid group exhibits typical acidic reactivity and can be converted to more reactive intermediates, such as acyl chlorides, for subsequent reactions like amide formation.
[1][2] The compound is generally stable under recommended storage conditions.[10] However, it is incompatible with strong oxidizing agents, strong bases, and strong reducing agents, which can react with either or both of the functional groups.[11]

Section 2: Hazard Identification and Toxicology

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-(4-formylphenyl)acetic acid** presents several health hazards that require stringent safety measures.

GHS Classification

Pictogram	GHS07 (Exclamation Mark)[5]
Signal Word	Warning[3][5][7]
Hazard Statements	H302: Harmful if swallowed.[3][7] H319: Causes serious eye irritation.[3][7]
Precautionary Statements	P264: Wash skin thoroughly after handling.[12] P270: Do not eat, drink or smoke when using this product.[11] P280: Wear protective gloves/protective clothing/eye protection/face protection.[12] P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[11] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][12] P337 + P313: If eye irritation persists: Get medical advice/attention.[11] P501: Dispose of contents/container to an approved waste disposal plant.[12]

Toxicological Profile

- **Acute Oral Toxicity:** The compound is classified as harmful if swallowed (Acute Toxicity, Oral, Category 4).^{[3][7]} Ingestion can lead to adverse health effects, and medical attention should be sought immediately.
- **Eye Irritation:** Direct contact with the eyes will cause serious irritation (Category 2A).^{[3][7]} This necessitates the mandatory use of appropriate eye protection.
- **Skin Irritation:** While not its primary classification, similar compounds can cause skin irritation.^[12] Prolonged or repeated contact should be avoided.
- **Respiratory Irritation:** As a solid powder, dust formation is possible. Inhaling dust may cause respiratory tract irritation.^[12]

There is limited data on the chronic toxicity, carcinogenicity, or reproductive hazards of this specific compound. Therefore, it is crucial to handle it with the assumption that it may have unknown long-term health effects, and to minimize exposure at all times.

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls, personal protective equipment, and strict hygiene practices, is essential for minimizing exposure.

Engineering Controls

- **Ventilation:** All handling of **2-(4-formylphenyl)acetic acid** powder should be conducted in a well-ventilated area.^[3]
- **Fume Hood:** A properly functioning chemical fume hood is required for procedures that may generate dust or aerosols.^[3] This provides the primary barrier between the researcher and the chemical.

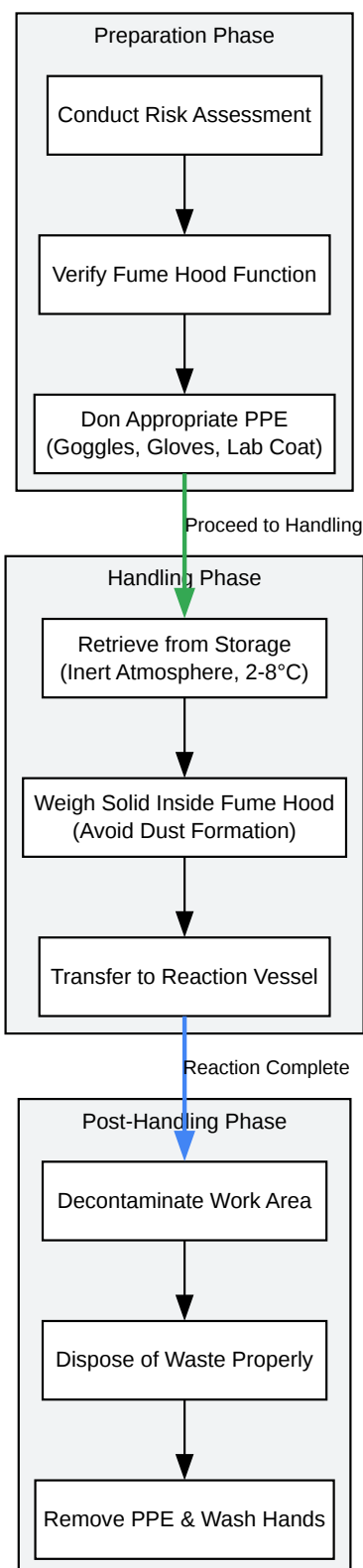
Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for splash hazards.	Conforms to NIOSH (US) or EN 166 (EU) standards.[3] Protects against dust particles and potential splashes causing serious eye irritation.[3]
Skin Protection	Gloves: Chemically resistant gloves (e.g., nitrile). Gloves must be inspected before use and disposed of properly.[3] Lab Coat: A full-length laboratory coat.	Prevents skin contact. Proper glove removal technique is critical to avoid cross-contamination.[3]
Respiratory Protection	For nuisance exposures or if dust is generated, use a P95 (US) or P1 (EU EN 143) particle respirator.	Required when engineering controls are insufficient to maintain exposure below acceptable levels.[3]

Safe Handling Workflow

The following diagram illustrates the critical safety checkpoints when working with **2-(4-formylphenyl)acetic acid**.



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Caption: Standard workflow for handling **2-(4-formylphenyl)acetic acid**.

Section 4: Handling and Storage Protocols

Adherence to strict handling and storage protocols is critical for maintaining the integrity of the compound and ensuring laboratory safety.

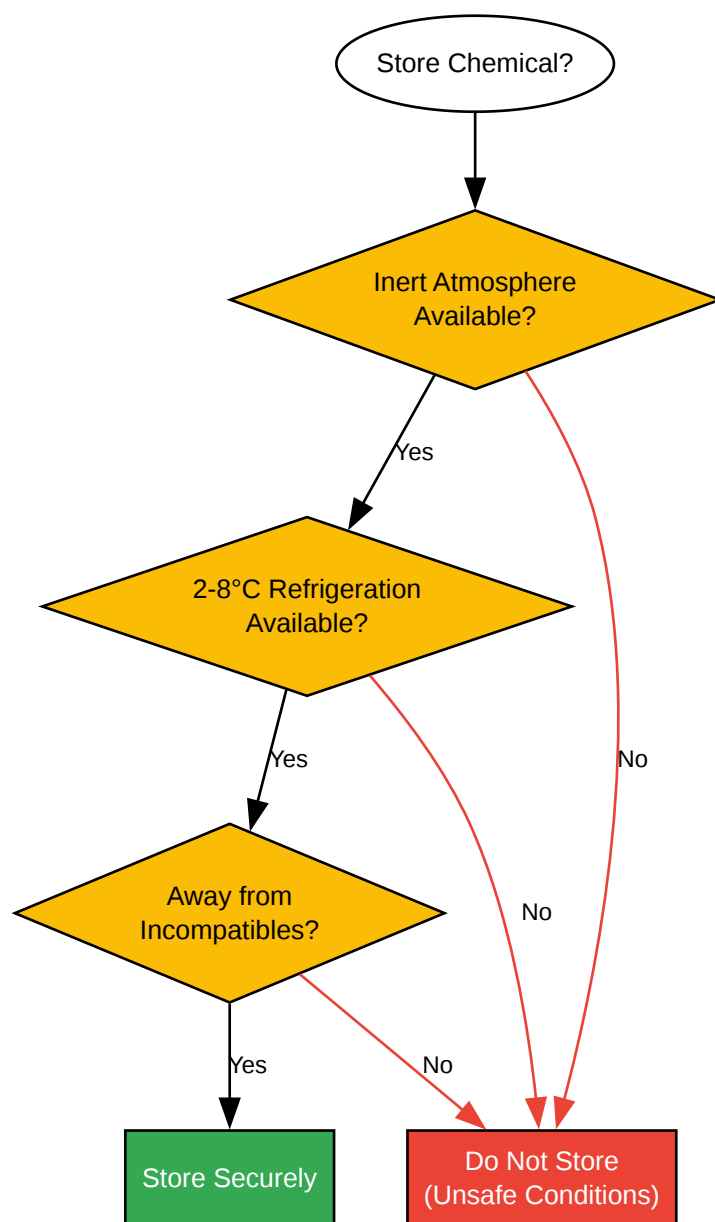
General Handling Protocol

- **Preparation:** Before handling, ensure all engineering controls are active and all required PPE is correctly worn.
- **Transfer:** Retrieve the container from its designated storage location. Allow it to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** Conduct all weighing and transfer operations within a chemical fume hood to contain any dust.^[3] Use a spatula to carefully transfer the solid, avoiding actions that could create airborne particles.
- **Closure:** After use, securely close the container, ensuring a tight seal.
- **Cleanup:** Clean any residual powder from the balance and work surfaces. Decontaminate equipment as necessary.
- **Return to Storage:** Promptly return the container to its proper storage conditions.

Storage Requirements

Proper storage is essential to prevent degradation and hazardous reactions.

- **Temperature:** Store in a cool environment, typically between 2-8°C.^{[3][5][13]}
- **Atmosphere:** Store under an inert atmosphere (e.g., nitrogen or argon).^{[3][5][13]} This is crucial for preventing oxidation of the aldehyde functional group.
- **Container:** Keep in a tightly closed container to prevent moisture ingress and contamination.^[12]
- **Incompatible Materials:** Segregate from strong oxidizing agents, strong bases, and strong reducing agents.^[11]



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Caption: Decision logic for the proper storage of the compound.

Section 5: Emergency and First Aid Procedures

In the event of an accident, a swift and informed response is critical. All personnel must be familiar with these procedures.

First Aid Measures

Exposure Route	First Aid Action
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[3]
Eye Contact	Immediately rinse cautiously and thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][11]
Skin Contact	Remove contaminated clothing. Wash off with soap and plenty of water. Consult a physician if irritation develops or persists.[3]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Consult a physician.[3][11]

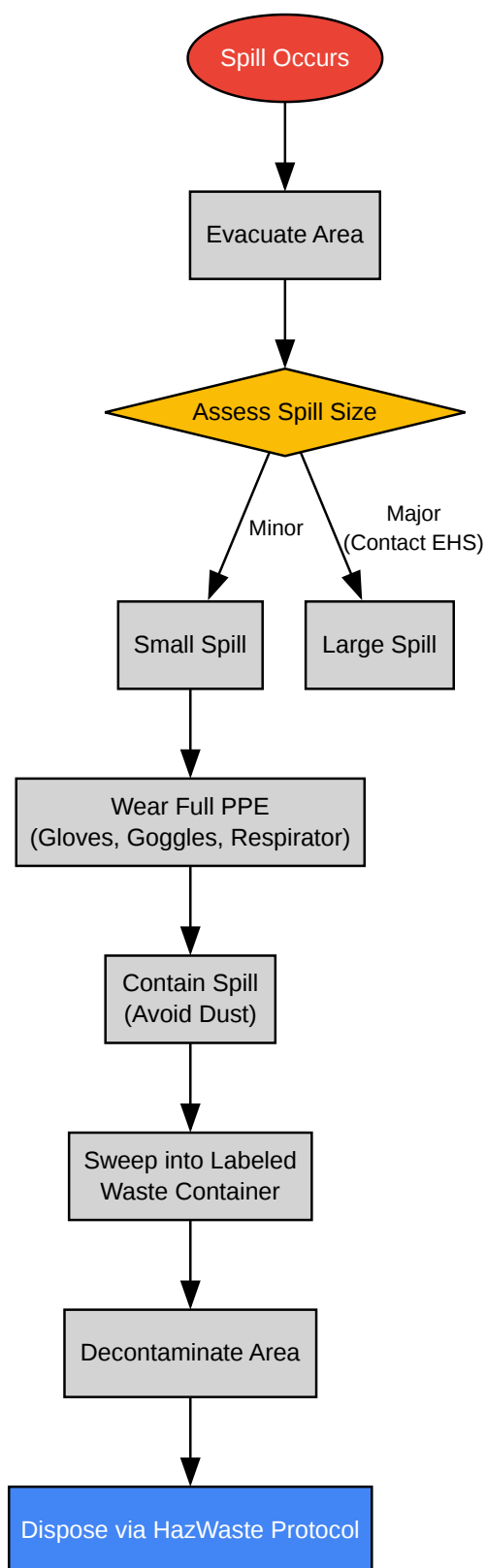
Spill and Fire Response

- Spill Response:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Prevent dust formation.[3] Sweep up the spilled solid carefully.
- Collect the material in a suitable, closed container for disposal.[3] Do not let the product enter drains.[3]

- Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: Combustion may produce toxic gases such as carbon monoxide and carbon dioxide.[14]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]



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Caption: Emergency flowchart for spill response.

Section 6: Disposal Considerations

Chemical waste must be managed in a way that ensures the safety of personnel and protects the environment.

- **Waste Generation:** Minimize waste generation wherever possible.
- **Containers:** Unused product and contaminated materials (e.g., gloves, absorbent paper) should be collected in a designated, properly labeled, and sealed hazardous waste container.^[15]
- **Disposal Method:** Disposal must be conducted through a licensed hazardous waste disposal company. Do not dispose of down the drain or in general trash. All local, state, and federal regulations for hazardous waste disposal must be strictly followed.

Conclusion

2-(4-formylphenyl)acetic acid is an undeniably valuable reagent for chemical innovation. Its unique bifunctional nature provides a gateway to a vast array of complex molecules. However, its utility is intrinsically linked to our ability to handle it with the respect its hazardous properties demand. By integrating the principles outlined in this guide—from understanding its physicochemical properties and hazards to implementing robust engineering controls, consistent PPE use, and stringent handling protocols—we can confidently and safely unlock its synthetic potential. A proactive culture of safety is not a barrier to research but the very foundation upon which successful and responsible science is built.

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